

# Application Notes and Protocols: Preparation of a Saturated Sodium Sulfate Decahydrate Solution

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## Compound of Interest

Compound Name: Sodium sulfate decahydrate

Cat. No.: B1196930

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## Introduction

**Sodium sulfate decahydrate** ( $\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$ ), commonly known as Glauber's salt, is a hydrated salt with significant applications in various scientific and industrial fields, including pharmaceuticals, textiles, and thermal energy storage. A key characteristic of sodium sulfate is its unusual temperature-dependent solubility in water. The solubility of the decahydrate form increases with temperature up to approximately  $32.38^\circ\text{C}$ , at which point it reaches its maximum solubility. Above this transition temperature, the anhydrous form of sodium sulfate becomes more stable, and its solubility decreases as the temperature rises.<sup>[1]</sup>

Understanding and controlling the preparation of a saturated **sodium sulfate decahydrate** solution is crucial for experiments and processes that rely on its specific physicochemical properties. This document provides a detailed protocol for the preparation of a saturated **sodium sulfate decahydrate** solution in a laboratory setting, intended for researchers, scientists, and drug development professionals.

## Quantitative Data Summary

The solubility of **sodium sulfate decahydrate** in water is highly dependent on temperature. The following table summarizes the solubility at various temperatures up to its transition point.

Temperature (°C)	Solubility (g Na <sub>2</sub> SO <sub>4</sub> ·10H <sub>2</sub> O / 100 g H <sub>2</sub> O)
0	12.17
10	23.3 (approx.)
11.67	26.38
13.3	31.33
17.91	48.28
20	69.9 (approx.)
25.05	99.48
28.76	161.53
30.75	215.77
31.84	270.22
32.73	322.12

Data sourced from multiple chemical reference databases.[\[2\]](#)

## Experimental Protocols

This protocol outlines the steps to prepare a saturated solution of **sodium sulfate decahydrate** at a specific temperature below its transition point (32.38°C).

Materials and Equipment:

- **Sodium Sulfate Decahydrate** (Na<sub>2</sub>SO<sub>4</sub>·10H<sub>2</sub>O), analytical reagent grade
- Distilled or deionized water
- Beaker (appropriate size for the desired volume)
- Graduated cylinder
- Magnetic stirrer and stir bar

- Hot plate with temperature control (optional, for temperature maintenance)
- Thermometer
- Spatula
- Weighing balance
- Filter paper and funnel or filtration apparatus
- Storage bottle with a secure cap

#### Safety Precautions:

- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Handle sodium sulfate in a well-ventilated area to avoid inhaling dust particles.[\[3\]](#)[\[6\]](#)
- In case of eye contact, rinse thoroughly with water for several minutes.[\[3\]](#)[\[6\]](#) If skin contact occurs, wash the affected area with soap and water.[\[3\]](#)[\[6\]](#)
- Consult the Safety Data Sheet (SDS) for sodium sulfate before starting the procedure.[\[3\]](#)[\[5\]](#)  
[\[7\]](#)

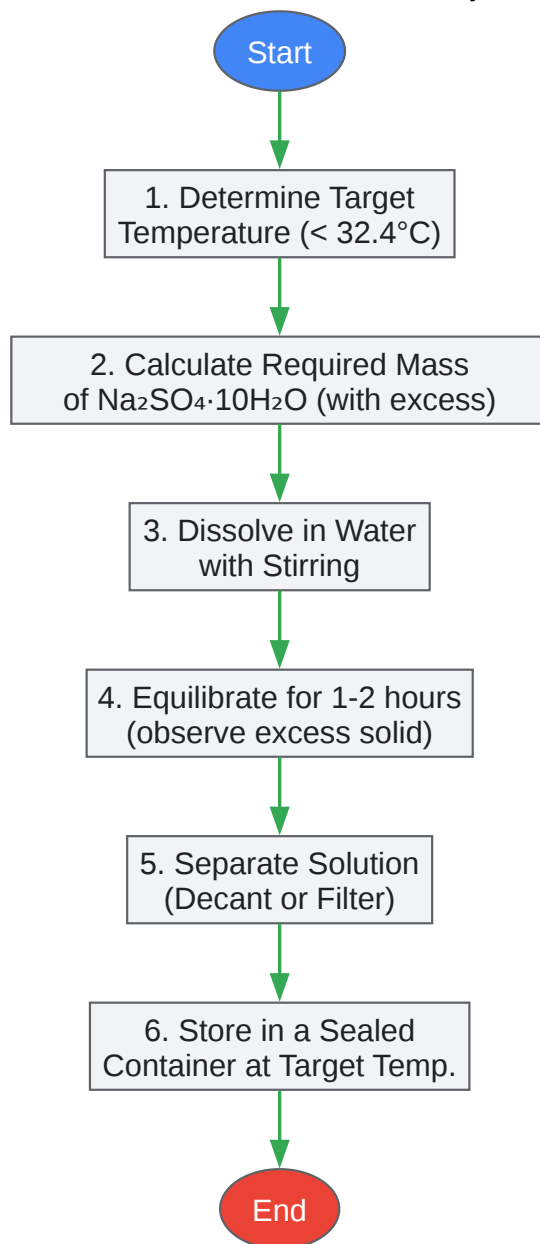
#### Procedure:

- Determine the Target Temperature: Decide on the specific temperature at which you want the solution to be saturated. This temperature must be below 32.38°C. For this protocol, we will use 25°C as an example.
- Calculate the Required Mass of Solute: Refer to the solubility table to determine the amount of **sodium sulfate decahydrate** needed. At 25°C, the solubility is approximately 99.48 g per 100 g of water.[\[2\]](#) To ensure saturation, a slight excess of the solute should be used. For 100 mL (approximately 100 g) of water, weigh out approximately 105 g of **sodium sulfate decahydrate**.
- Dissolution:

- Measure 100 mL of distilled or deionized water using a graduated cylinder and pour it into a beaker.
- Place the beaker on a magnetic stirrer and add a stir bar.
- Begin stirring the water at a moderate speed.
- Gradually add the weighed **sodium sulfate decahydrate** to the water.
- If necessary, use a hot plate to gently maintain the solution at the target temperature of 25°C. Monitor the temperature with a thermometer.
- Equilibration:
  - Allow the solution to stir for a sufficient amount of time to reach equilibrium. A minimum of 1-2 hours is recommended.
  - You should observe a small amount of undissolved solid at the bottom of the beaker, which indicates that the solution is saturated.
- Separation of the Saturated Solution:
  - Turn off the magnetic stirrer and allow the undissolved solid to settle at the bottom of the beaker.
  - Carefully decant or filter the clear supernatant (the saturated solution) into a clean, dry storage bottle. Filtration is recommended for a solution free of solid particles.
- Storage:
  - Seal the storage bottle tightly to prevent evaporation, which could lead to crystallization.
  - Store the solution at the temperature at which it was prepared to maintain its saturation.

## Diagrams

## Experimental Workflow for Saturated Sodium Sulfate Decahydrate Solution Preparation



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Caption: Workflow for preparing a saturated **sodium sulfate decahydrate** solution.

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